

physicochemical properties of compound A 159

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Compound of Interest

Compound Name: A 159

Cat. No.: B1166418

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To provide a comprehensive technical guide on "compound **A 159**," it is imperative to first clarify the specific molecule of interest. The designation "**A 159**" is ambiguous and has been associated with several distinct chemical entities in scientific literature. This guide presents available data on the potential candidates identified as "**A 159**" to assist researchers in identifying the correct compound for their needs. The primary candidates found are TKS159, AP159, IKM-159, and ALC-0159.

TKS159

TKS159 is identified as 4-amino-5-chloro-2-methoxy-N-[(2S,4S)-1-ethyl-2-hydroxymethyl-4-pyrrolidinyl]benzamide.^[1] It is a gastrointestinal prokinetic agent and a 5-HT4 agonist.^[2]

Physicochemical Properties

TKS159 has been prepared and characterized in two polymorphic forms, alpha and beta.^[1]

Property	Form α	Form β
Melting Point	137.8 °C (endothermic peak)	112.7 °C (endothermic peak)
Phase Transition	Not applicable	Transitions to Form α at 116.2 °C
Appearance	Crystalline solid	Crystalline solid

Table 1: Thermal Analysis Data for TKS159 Polymorphs^[1]

Experimental Protocols

Characterization of Polymorphs: The two crystalline forms of TKS159 were distinguished using the following techniques[1]:

- X-ray Powder Diffractometry (XRPD): Used to obtain distinct diffraction patterns for Form α and Form β .
- Thermal Analysis (Thermogravimetry and Differential Thermal Analysis): Employed to determine the melting points and phase transition temperatures.
- Infrared Spectroscopy (IR): Utilized to acquire the infrared absorption spectra of the two forms.
- ^{13}C -NMR Spectroscopy: Applied to analyze the solid-state and solution-phase chemical environments of the carbon atoms.

Biological Activity and Metabolism

TKS-159 is a novel 5-HT4 agonist with gastric prokinetic properties.[2] The major metabolic pathways in rats involve hydroxylation of the aromatic ring, deletion of the methoxy group and its substitution with a hydroxyl group, and sulfate conjugation.[2]

AP159

AP159 is identified as N-cyclohexyl-1,2,3,4-tetrahydrobenzo(b)thieno(2,3c)pyridine]-3-carboamide,hydrochloride. It is a potential anxiolytic agent.[3]

Pharmacological Profile

AP159 exhibits anti-conflict activity in rats without inducing muscle relaxation or potentiating anesthesia.[3] Unlike diazepam, it does not impair passive avoidance and can improve scopolamine-induced amnesia.[3]

Mechanism of Action

AP159 does not inhibit ^3H -flunitrazepam binding but is a potent inhibitor of ^3H -8OH-DPAT binding.[3] This suggests a mechanism of action distinct from benzodiazepines. The compound

has been shown to increase serotonin and 5-HIAA content in the midbrain raphe nuclei and the amygdala centralis.^[3]

IKM-159

IKM-159 is a subtype-selective inhibitor for the (S)-2-amino-3-(3-hydroxy-5-methyl-4-isoxazolyl)propionic acid (AMPA)-type ionotropic glutamate receptor.^[4]

Structure-Activity Relationships

Research on IKM-159 has involved the synthesis and biological evaluation of its C-ring analogs.^[4] Studies have indicated the importance of the C-ring in the neuronal activity of IKM-159.^[4]

ALC-0159

ALC-0159 is a PEGylated lipid, specifically 2-[(polyethylene glycol)-2000]-N,N-ditetradecylacetamide.^[5] It is a non-ionic surfactant used as an excipient in lipid nanoparticle (LNP) formulations for drug delivery, notably in mRNA-based vaccines.^{[5][6][7]}

Physicochemical Properties

Property	Value
Synonyms	N,N-ditetradecylacetamide PEG(2000), N,N-ditetradecylacetamide Polyethylene Glycol-2000
Molecular Formula	(C ₂ H ₄ O) _n C ₃₁ H ₆₃ NO ₂
Average Molecular Weight	~2400 Da
Purity	≥95%
Formulation	A solid
Solubility	DMF: 10 mg/ml

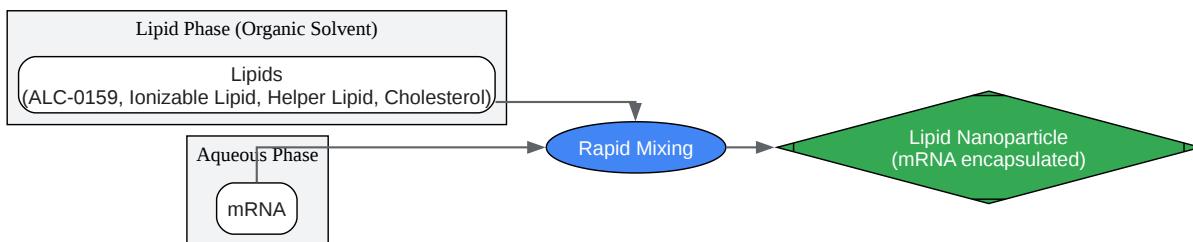
Table 2: Physicochemical Properties of ALC-0159^[6]

Application in Drug Delivery

ALC-0159 is a crucial component in lipid nanoparticles for the delivery of mRNA-based vaccines.^{[6][7]} It helps to form a protective hydrophilic layer around the nanoparticle, which is thought to increase stability and circulation time.

Experimental Workflow for LNP Formulation

The general workflow for formulating lipid nanoparticles containing ALC-0159 for mRNA delivery involves the rapid mixing of a lipid phase (containing ALC-0159, an ionizable lipid, a helper lipid, and cholesterol) dissolved in an organic solvent with an aqueous phase containing the mRNA at a specific pH. This process leads to the self-assembly of the lipids and encapsulation of the mRNA.



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Caption: General workflow for mRNA-LNP formulation.

To receive a more detailed and specific technical guide, please provide the full chemical name, CAS number, or a more specific designation for the "compound **A 159**" of interest.

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